

molecular weight and formula of 1-Bromo-3,5-bis(bromomethyl)benzene

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Compound of Interest

Compound Name: 1-Bromo-3,5-bis(bromomethyl)benzene

Cat. No.: B1275827

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Core Chemical Properties of 1-Bromo-3,5-bis(bromomethyl)benzene

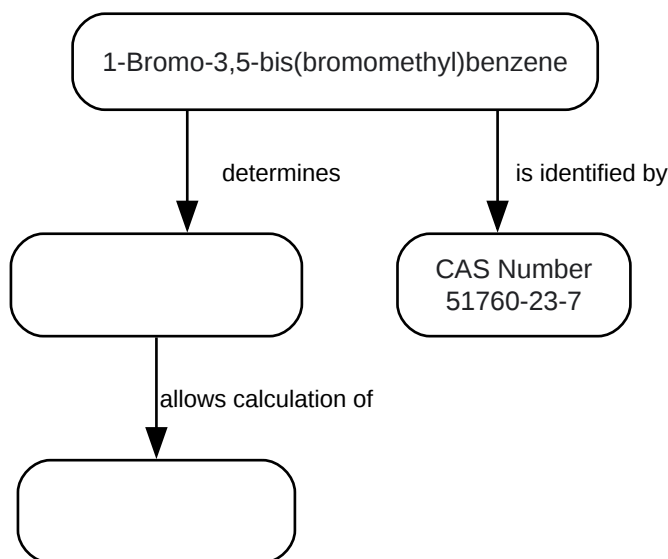
This document outlines the fundamental chemical identifiers for **1-Bromo-3,5-bis(bromomethyl)benzene**, a compound relevant to various fields of chemical research and synthesis. The information is presented to serve as a quick reference for researchers, scientists, and professionals in drug development.

The structural and molecular properties of **1-Bromo-3,5-bis(bromomethyl)benzene** are summarized below. This data is essential for experimental design, analytical characterization, and theoretical modeling.

Property	Value
Molecular Formula	C ₈ H ₇ Br ₃ [1][2]
Molecular Weight	342.85 g/mol [1][2]
CAS Number	51760-23-7[1]

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental chemical properties.



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References

- 1. 1-Bromo-3,5-bis(bromomethyl)benzene - CAS:51760-23-7 - Sunway Pharm Ltd [3wpharm.com]
- 2. 1-Bromo-3,5-bis(bromomethyl)benzene | C₈H₇Br₃ | CID 4294298 - PubChem [pubchem.ncbi.nlm.nih.gov]
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